

In-Depth Technical Guide: Safety and Handling of 1-Methylimidazole-4-sulfonamide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-Methylimidazole-4-sulfonamide

Cat. No.: B034921

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **1-Methylimidazole-4-sulfonamide** (CAS No: 111124-90-4). The following sections detail the physical and chemical properties, known hazards, handling procedures, and emergency protocols. This document is intended for use by trained professionals in a laboratory or research setting.

Compound Identification and Properties

1-Methylimidazole-4-sulfonamide is a heterocyclic compound containing a sulfonamide functional group. Its properties are summarized below.

Property	Value	Source
Molecular Formula	C4H7N3O2S	PubChem[1], CP Lab Safety[2]
Molecular Weight	161.19 g/mol	PubChem[1]
CAS Number	111124-90-4	PubChem[1], CP Lab Safety[2]
Appearance	White to pale brown crystals, powder, or mass	FUJIFILM Wako Chemicals
Melting Point	222°C	ChemicalBook
Boiling Point	457°C at 760 mmHg	ChemicalBook
Density	1.61 g/cm ³	ChemicalBook
Flash Point	230.2°C	Wuhan Fengtai Weiyuan Technology Co., Ltd.

Hazard Identification and GHS Classification

Based on available Safety Data Sheets (SDS), **1-Methylimidazole-4-sulfonamide** is classified as an eye irritant.

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation	Irritant	Warning

(Source: PubChem, aggregated from ECHA C&L Inventory notifications)[1]

Safety and Handling Precautions

Due to its classification as a serious eye irritant, appropriate personal protective equipment (PPE) and handling procedures are mandatory.

Personal Protective Equipment (PPE)

- **Eye Protection:** Chemical safety goggles that form a seal around the eyes are essential when handling this compound to prevent contact with dust or splashes.[3][4] Standard safety glasses with side shields may not provide adequate protection.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) should be worn at all times.[4]
- **Skin and Body Protection:** A lab coat or chemical-resistant apron should be worn to protect the skin.[3]
- **Respiratory Protection:** If there is a risk of generating dust, a NIOSH-approved respirator should be used.

Engineering Controls

- Work with **1-Methylimidazole-4-sulfonamide** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize the risk of inhalation and eye contact.[3]
- An emergency eyewash station and safety shower must be readily accessible in the immediate work area.[3]

General Handling Procedures

- Avoid all personal contact with the compound, including inhalation of dust.[3]
- Do not eat, drink, or smoke in areas where this chemical is handled or stored.
- Wash hands thoroughly after handling.
- Keep containers tightly closed when not in use.

Emergency Procedures

Eye Contact

Immediate and thorough irrigation is critical.

- **Flush Eyes:** Immediately flush the eyes with copious amounts of clean, lukewarm water for at least 15-20 minutes.[3][5][6]

- **Hold Eyelids Open:** Keep the eyelids open during flushing to ensure water reaches all surfaces of the eye and under the eyelids.^[5]
- **Remove Contact Lenses:** If wearing contact lenses, remove them after the initial flushing.^[6]
- **Seek Medical Attention:** After flushing, seek immediate medical attention from an eye specialist (ophthalmologist).^[5]^[7] Bring the chemical's container or Safety Data Sheet with you.^[5]

Skin Contact

- **Remove Contaminated Clothing:** Immediately remove any contaminated clothing.
- **Wash Skin:** Wash the affected area with plenty of soap and water.
- **Seek Medical Attention:** If irritation persists, seek medical attention.

Inhalation

- **Move to Fresh Air:** Move the affected person to an area with fresh air.
- **Seek Medical Attention:** If breathing is difficult or irritation of the respiratory tract occurs, seek immediate medical attention.

Ingestion

- **Do NOT Induce Vomiting.**
- **Rinse Mouth:** Rinse the mouth thoroughly with water.
- **Seek Medical Attention:** Seek immediate medical attention.

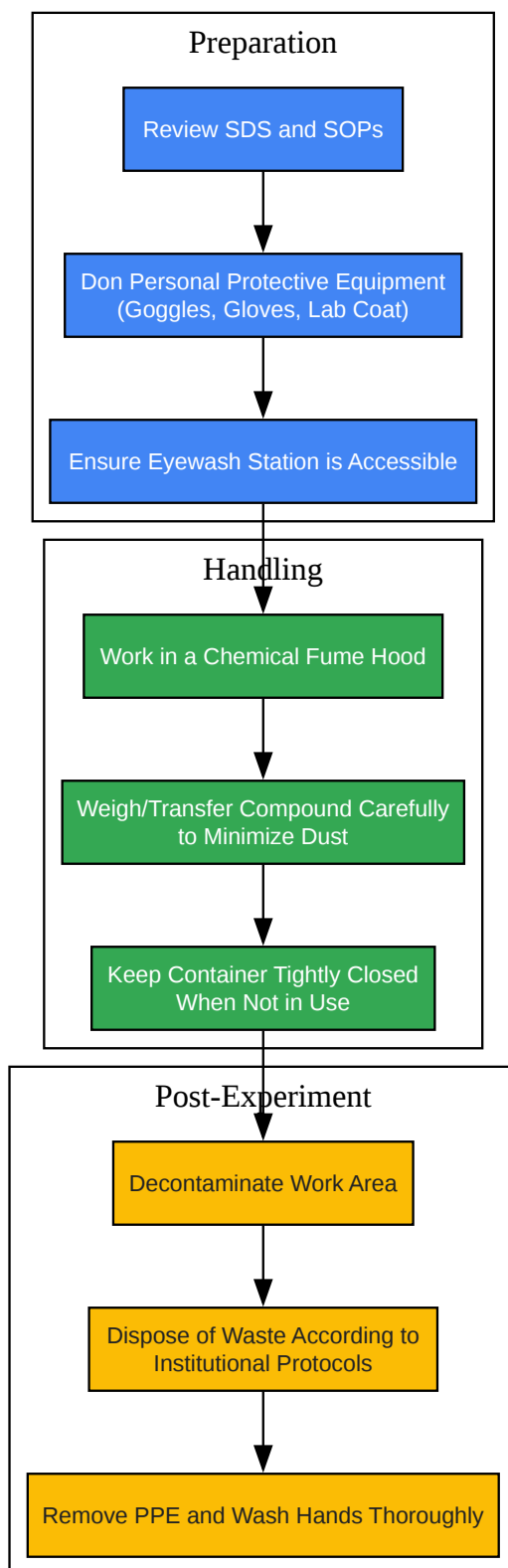
Storage and Disposal

- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials.
- **Disposal:** Dispose of waste in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains or waterways.

Experimental Protocols and Visualizations

Currently, there is a lack of publicly available, detailed experimental protocols specifically for the handling and use of **1-Methylimidazole-4-sulfonamide** in research applications. Similarly, no specific signaling pathways involving this compound have been identified in the available literature. Therefore, the following visualizations provide a general workflow for the safe handling of a chemical eye irritant and a logical diagram for an emergency response to eye exposure, based on established laboratory safety principles.

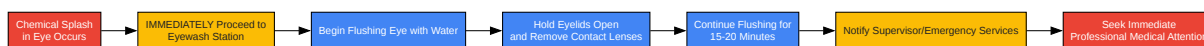
General Experimental Workflow for Handling an Eye Irritant



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the safe laboratory handling of an eye irritant.

Emergency Response Logic for Chemical Eye Exposure



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 2. Emergency management: chemical burns - PMC [pmc.ncbi.nlm.nih.gov]
- 3. How to Handle Chemicals Safely for Eye Protection [dragarwal.com]
- 4. Essential Lab Safety Tips for Eye Strain Prevention | Lab Manager [labmanager.com]
- 5. Chemical splash in the eye: First aid - Mayo Clinic [mayoclinic.org]
- 6. scottandchristie.com [scottandchristie.com]
- 7. Emergency Eye Care For Chemical Burns | Custom Eye Care | Eye Care in North San Antonio, Texas [mycustomeyecare.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Safety and Handling of 1-Methylimidazole-4-sulfonamide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b034921#safety-and-handling-precautions-for-1-methylimidazole-4-sulfonamide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com